

Technical Guide: Physicochemical Properties of Methyl 4-(2-hydroxyethyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(2-hydroxyethyl)benzoate

Cat. No.: B1317693

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This document provides core physicochemical data for **Methyl 4-(2-hydroxyethyl)benzoate**, a key intermediate in various chemical syntheses.

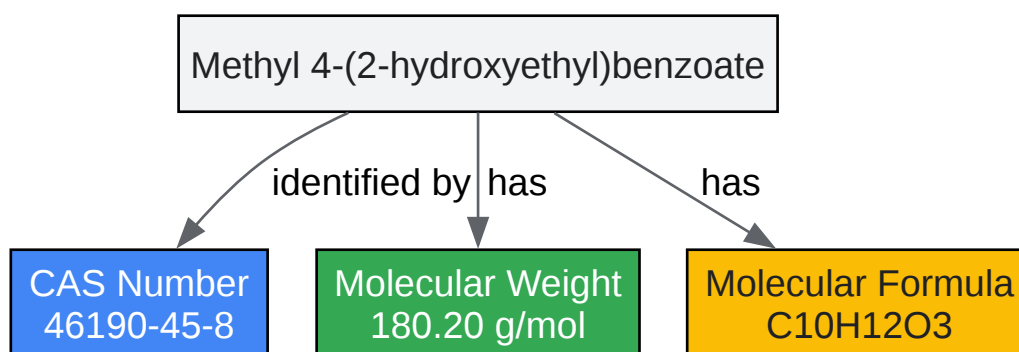
Quantitative Data Summary

The fundamental physicochemical properties of **Methyl 4-(2-hydroxyethyl)benzoate** are summarized below. This data is essential for reaction stoichiometry, analytical method development, and quality control.

| Property | Value | References |
|-------------------|--|---|
| CAS Number | 46190-45-8 | [1] [2] [3] [4] [5] |
| Molecular Weight | 180.20 g/mol | [1] [3] [5] |
| Molecular Formula | C ₁₀ H ₁₂ O ₃ | [1] [3] |

Logical Data Relationship

The following diagram illustrates the relationship between the chemical name and its primary identifiers.



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Caption: Key identifiers for **Methyl 4-(2-hydroxyethyl)benzoate**.

Experimental Protocols

This guide does not cite specific experiments. Should this document be expanded to include experimental data (e.g., purity analysis by HPLC, structural confirmation by NMR), detailed protocols for each experiment would be provided in this section. This would include instrumentation, reagents, sample preparation, and data analysis methods to ensure reproducibility.

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References

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- 3. methyl 4-(2-hydroxyethyl)benzoate [myskinrecipes.com]
- 4. methyl 4-(2-hydroxyethyl)benzoate | 46190-45-8 [chemicalbook.com]
- 5. Methyl 4-(2-hydroxyethyl)benzoate | C10H12O3 | CID 14078904 - PubChem [pubchem.ncbi.nlm.nih.gov]

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